

Essential Safety and Operational Guide for Handling 2-Methylpentadecane

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Compound of Interest		
Compound Name:	2-Methylpentadecane	
Cat. No.:	B072749	Get Quote

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Methylpentadecane**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

A summary of key quantitative data for **2-Methylpentadecane** is presented below for easy reference.

Property	Value
CAS Number	1560-93-6
Molecular Formula	C16H34
Molecular Weight	226.44 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	281.6°C
Melting Point	-7°C
Density	0.7673 g/cm ³
Solubility in Water	0.106 μg/L (at 23°C)





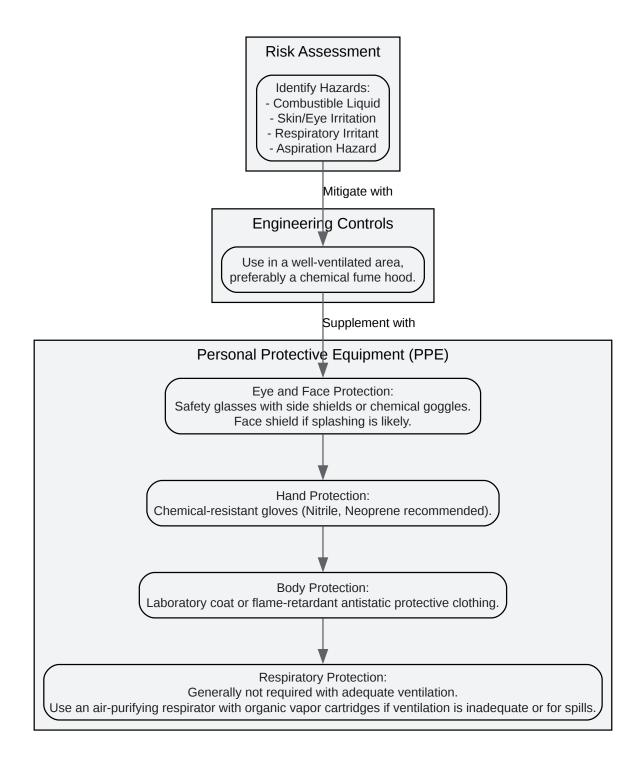
Hazard Classifications

2-Methylpentadecane is a combustible liquid.[1] It may cause skin and eye irritation, and respiratory irritation. Some sources indicate it may be fatal if swallowed and enters airways, posing an aspiration hazard.[2]

Personal Protective Equipment (PPE) Selection

The selection of appropriate Personal Protective Equipment (PPE) is a critical step in safely handling **2-Methylpentadecane**. The following diagram outlines the decision-making process for ensuring adequate protection.





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Caption: PPE selection workflow for handling **2-Methylpentadecane**.



Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

- 1. Engineering Controls and Preparation:
- Ventilation: Always handle 2-Methylpentadecane in a well-ventilated area.[3] A certified chemical fume hood is strongly recommended.
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.[3]
- Emergency Equipment: Ensure an emergency eye wash station and safety shower are readily accessible.
- 2. Donning Personal Protective Equipment (PPE):
- Eye and Face Protection: Wear safety glasses with side shields or chemical splash goggles. [4] A face shield may be necessary if there is a significant risk of splashing.[4][5]
- Hand Protection: Wear chemical-resistant gloves.[3] Nitrile or neoprene gloves are recommended for handling aliphatic hydrocarbons.[4][5] Inspect gloves for any tears or punctures before use.
- Body Protection: A standard laboratory coat should be worn. For larger quantities or increased risk of splashing, consider flame-retardant and antistatic protective clothing.
- 3. Chemical Handling:
- Avoid Contact: Prevent contact with skin and eyes.
- Avoid Inhalation: Avoid breathing vapors, mist, or gas.[3]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[3]



4. Accidental Spills:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation of the spill area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Cover drains to prevent the chemical from entering them.
- Clean-up: Absorb the spill with an inert, non-combustible material such as sand or earth.

 Collect the absorbed material into a suitable, labeled container for disposal.[6]

Disposal Plan

Proper disposal of **2-Methylpentadecane** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- 1. Waste Collection:
- Collect all waste material, including unused chemical and contaminated absorbents, in a clearly labeled, sealed container.
- 2. Disposal Method:
- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3]
- Do not discharge into sewer systems or allow it to contaminate water, foodstuffs, or feed.
- 3. Contaminated Packaging:
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.
- Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[3] For combustible packaging materials, controlled incineration is a possible disposal method.[3]



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